

Technical Guide: Reconstitution and Handling of P21d Hydrochloride

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Compound of Interest

Compound Name: P21d hydrochloride

Cat. No.: B13336651

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Abstract

P21d hydrochloride is a potent, selective small-molecule inhibitor of Breast Tumor Kinase (BRK/PTK6) with an IC

of 30 nM. It is widely used in oncological research to suppress migration and restore E-cadherin expression in breast cancer models. Due to its hydrophobic nature and specific salt form, improper reconstitution can lead to precipitation, experimental variability, or compound degradation. This guide provides a standardized, field-validated protocol for the reconstitution, storage, and application of **P21d hydrochloride** in both in vitro and in vivo contexts.

Technical Specifications & Material Profile

Before initiating reconstitution, verify the compound identity and physicochemical properties to ensure compatibility with your experimental system.

Parameter	Specification
Compound Name	P21d Hydrochloride (BRK Inhibitor)
Target	Breast Tumor Kinase (BRK/PTK6); p-SAM68
CAS Number	2250025-98-8
Molecular Formula	C
	H
	ClFN
	O
	· HCl
Molecular Weight	483.93 g/mol
Appearance	White to off-white solid
Primary Solvent	DMSO (Dimethyl Sulfoxide)
Solubility Limit	~30 mg/mL (62 mM) in DMSO
Storage (Solid)	-20°C (Desiccated, protected from light)

Safety & Pre-Reconstitution Planning

Mechanistic Warning: P21d is a potent kinase inhibitor. It operates by ATP-competitive inhibition of PTK6, potentially affecting downstream STAT3 and Akt signaling pathways. Handle with strict adherence to safety protocols to prevent unintended biological exposure.

- PPE: Nitrile gloves (double-gloving recommended), lab coat, and safety goggles.
- Environment: Weigh and handle the lyophilized powder inside a chemical fume hood to prevent inhalation of fine particulates.
- Equipment: Vortex mixer, benchtop centrifuge, and low-binding microcentrifuge tubes.

Protocol A: Preparation of In Vitro Stock Solution (DMSO)

This protocol yields a 10 mM stock solution, the industry standard for cell-based assays.

Step 1: Equilibration

Remove the vial from -20°C storage and place it in a desiccator. Allow it to equilibrate to room temperature (approx. 30–60 minutes) before opening.

- Scientific Rationale: Opening a cold vial introduces atmospheric moisture, which condenses on the hygroscopic solid, causing hydrolysis or weighing errors.

Step 2: Calculation & Solvent Addition

Calculate the volume of DMSO required based on the mass of the powder.

Example for 1 mg of P21d HCl (MW 483.93): To make a 10 mM stock:

Step 3: Dissolution

- Add the calculated volume of high-grade ($\geq 99.9\%$) anhydrous DMSO to the vial.
- Vortex vigorously for 30–60 seconds.
- Inspect the solution.^{[1][2][3]} It should be clear and colorless. If particulates remain, sonicate in a water bath at room temperature for 2 minutes.
- Centrifuge briefly (5,000 x g for 10 seconds) to collect solution at the bottom.

Step 4: Aliquoting & Storage

- Do not store the bulk stock. Repeated freeze-thaw cycles degrade the compound.
- Aliquot into single-use volumes (e.g., 20–50 μL) in light-protective or amber tubes.
- Storage: -80°C is preferred for long-term stability (6 months). -20°C is acceptable for <1 month.

Protocol B: In Vivo Formulation (Oral Gavage)

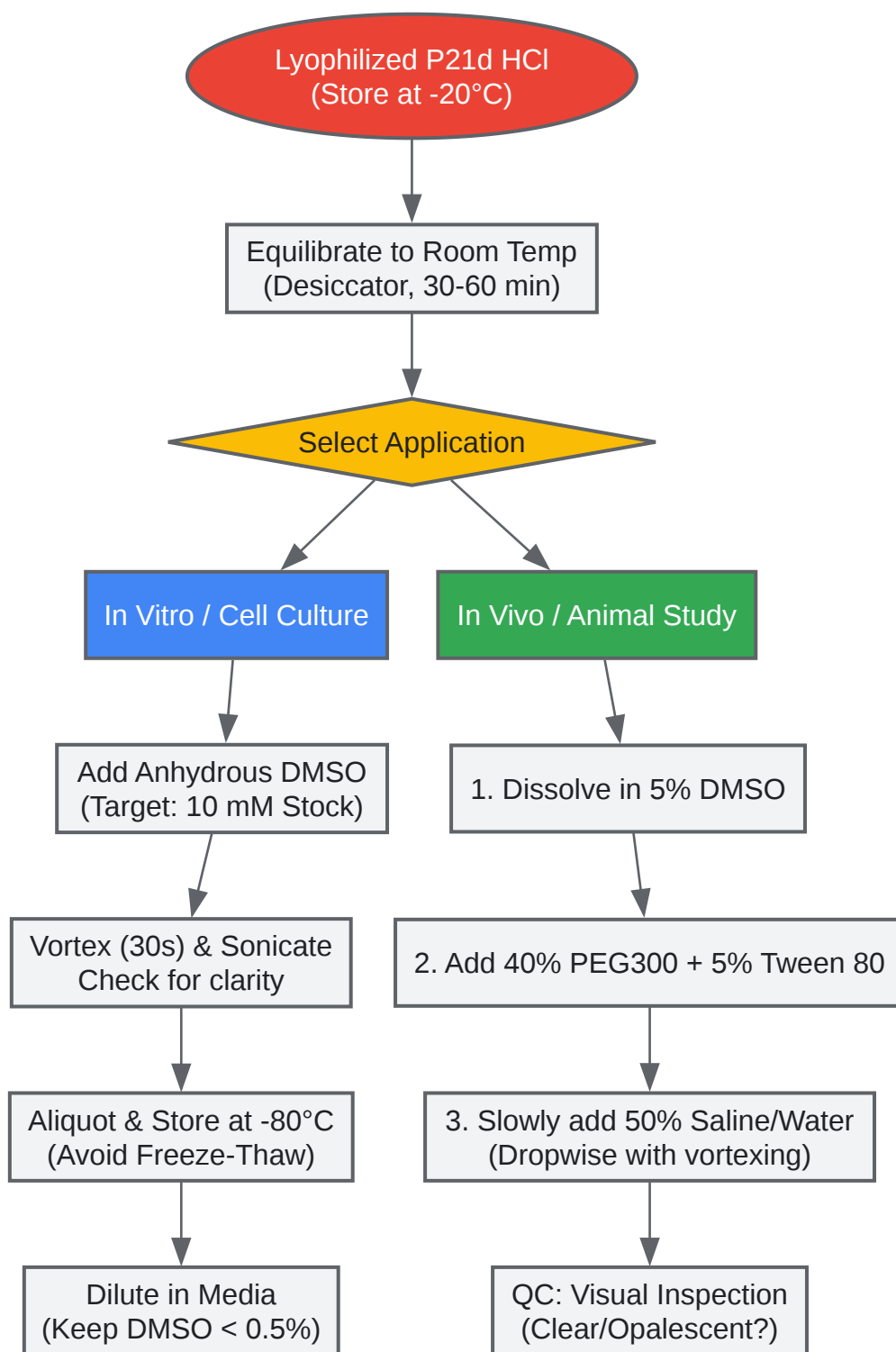
P21d hydrochloride is hydrophobic.[4] For animal studies (e.g., xenograft models), a simple aqueous solution will precipitate the drug. The following "co-solvent" formulation is recommended to maintain solubility and bioavailability.

Recommended Vehicle: 5% DMSO / 40% PEG300 / 5% Tween 80 / 50% Saline

Workflow for 10 mL Working Solution (e.g., 1 mg/mL):

- Dissolve Drug: Dissolve 10 mg P21d HCl in 0.5 mL DMSO (5% final vol). Vortex until completely clear.
- Add Co-solvents:
 - Add 4.0 mL PEG300 (40% final vol). Vortex thoroughly.
 - Add 0.5 mL Tween 80 (5% final vol). Vortex until homogenous.
- Add Aqueous Phase:
 - Slowly add 5.0 mL Saline (0.9% NaCl) or ddH₂O (50% final vol) while vortexing.
 - Critical: Adding water too fast can shock the system and cause precipitation. Add dropwise if necessary.
- Final Check: The solution should be clear or slightly opalescent (stable suspension). If a precipitate forms, sonicate for 5–10 minutes.

Visual Workflow & Logic Map



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Caption: Step-by-step decision tree for reconstituting P21d HCl for cellular assays (blue path) vs. animal models (green path).

Quality Control & Troubleshooting

Observation	Probable Cause	Corrective Action
Particulates in DMSO Stock	Incomplete dissolution or moisture contamination.	Sonicate for 5 mins at 25°C. If persistent, centrifuge and filter (0.22 µm PTFE) – Note: Re-quantify concentration.
Precipitation upon adding Water (In Vivo)	"Crashing out" due to rapid polarity change.	Add the aqueous phase slower (dropwise) while vortexing. Increase PEG300 ratio if necessary.
Yellow Discoloration	Oxidation of the compound.	Check expiration. If stock is old (>6 months), discard. Fresh P21d should be white/off-white.

References

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